

2-Chloro-6-methoxypyridine safety, handling, and storage information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-6-methoxypyridine

Cat. No.: B123196

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Chloro-6-methoxypyridine**

This guide provides comprehensive safety, handling, and storage information for **2-Chloro-6-methoxypyridine** (CAS No: 17228-64-7), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the chemical.

Chemical Identification and Properties

2-Chloro-6-methoxypyridine is a halogenated heterocyclic compound used as a building block in chemical synthesis. Its physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₆ H ₆ ClNO[1]
Molecular Weight	143.57 g/mol [2]
CAS Number	17228-64-7[1]
EC Number	241-264-9[1]
Appearance	Colorless to pale yellow liquid[3]
Boiling Point	185-186 °C (lit.)[4]
Density	1.207 g/mL at 25 °C (lit.)[4]
Flash Point	76 °C (168.8 °F) - closed cup
Refractive Index	n _{20/D} 1.528 (lit.)[4]
Vapor Pressure	0.832 mmHg at 25°C[1][3]

Hazard Identification and Classification

2-Chloro-6-methoxypyridine is classified as a hazardous substance. The GHS classification provides a standardized summary of its health and physical hazards.[5][6]

GHS Classification	
Pictogram	
Signal Word	Warning[5]
Hazard Statements	H227: Combustible liquid.[5][7]H302: Harmful if swallowed.[6][8]H315: Causes skin irritation.[5][6]H319: Causes serious eye irritation.[5][6]H335: May cause respiratory irritation.[5][6]
Precautionary Statements (Prevention)	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[3][5]P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][5][6]P264: Wash hands and any exposed skin thoroughly after handling.[3][5][6]P270: Do not eat, drink or smoke when using this product.[6][8]P271: Use only outdoors or in a well-ventilated area.[3][5][6]P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5][6]
Precautionary Statements (Response)	P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[6][8]P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3][5][6]P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][5][6]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][6]P332+P317: If skin irritation occurs: Get medical help.[3]P337+P313: If eye irritation persists: Get medical advice/ attention.[6]P362+P364: Take off contaminated clothing and wash it before reuse.[3][5]
Precautionary Statements (Storage)	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[3][6]P405: Store

locked up.[3][5][6]

Precautionary Statements (Disposal)

P501: Dispose of contents/container in accordance with local/regional/national/international regulations.
[3][6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[5][6]
- Avoid contact with skin, eyes, and clothing.[5] Do not breathe vapors or mist.[6]
- Wear appropriate Personal Protective Equipment (PPE) as detailed in Table 3.[5][6]
- Keep away from heat, sparks, and open flames.[5][9] Use non-sparking tools and ground/bond containers when transferring material.[6][9]
- Wash hands thoroughly after handling.[5][6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[6]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][6]
- Store locked up.[5][6]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[6][9]
- The recommended storage temperature is room temperature, though some suppliers suggest -20°C for long-term storage (1 month).[5]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **2-Chloro-6-methoxypyridine**.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards). [6] [10]
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact. [6] [10] Flame-retardant and antistatic clothing is advised.
Respiratory Protection	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with an appropriate cartridge (e.g., dust mask type N95 or a full-face respirator). [10]

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately.[5][10] If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[5][11]
Skin Contact	Immediately remove all contaminated clothing. [6] Wash the affected area with plenty of soap and water.[6][11] If skin irritation persists, get medical advice.[6]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][6][11] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[5][10] Rinse mouth with water.[6][10] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[5][10]

Fire-Fighting Measures

This substance is a combustible liquid.[5]

Aspect	Guideline
Suitable Extinguishing Media	Use water spray, dry chemical powder, alcohol-resistant foam, or carbon dioxide.[5][6]
Specific Hazards	Vapors are heavier than air and may travel to a source of ignition and flash back.[6] Thermal decomposition can produce toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen chloride.[6]
Advice for Firefighters	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][6] Evacuate the area and fight the fire from a safe distance. [6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[5] Avoid breathing vapors and ensure adequate ventilation.[5][6] Eliminate all ignition sources.[6]
- Environmental Precautions: Prevent the substance from entering drains or water courses.[5][6]
- Containment and Cleanup: For minor spills, absorb with an inert material (e.g., sand, earth, vermiculite).[6] Collect the material into a labeled container for disposal.[6] For major spills, contain the spill and alert emergency responders.[6] Clean the affected area and decontaminate equipment after cleanup.[6]

Stability and Reactivity

- Reactivity: Vapors may form explosive mixtures with air at elevated temperatures.
- Chemical Stability: The substance is stable under recommended storage conditions.[5][6]
- Conditions to Avoid: Heat, sparks, open flames, and contact with incompatible materials.[6]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[6][9]

- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride fumes.[6]

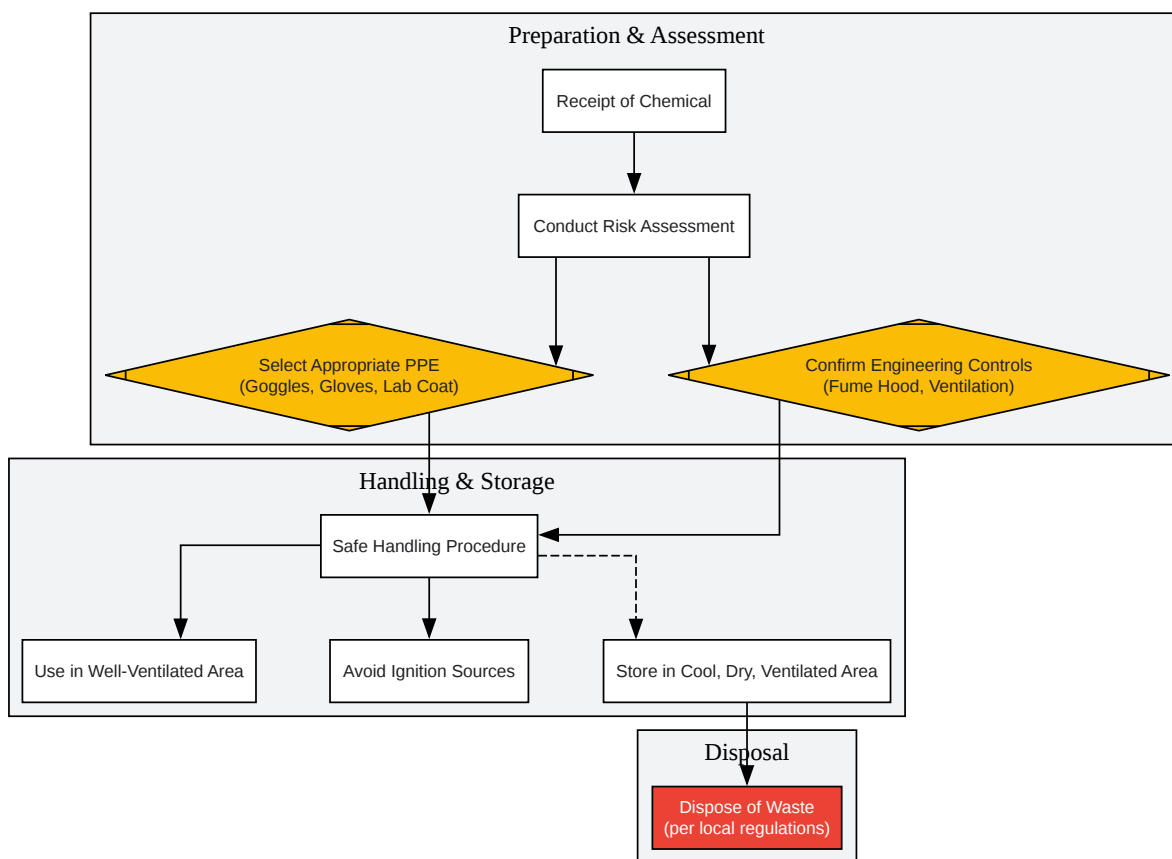
Toxicological Information

- Acute Toxicity: Harmful if swallowed.[6][8] Specific LD50/LC50 data is not readily available. [6]
- Skin Corrosion/Irritation: Causes skin irritation.[5][6]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[5][6]
- Respiratory Irritation: May cause irritation to the respiratory tract.[5][6]
- Chronic Effects: The chronic health effects of this product have not been fully investigated.[6]

Note: No detailed experimental protocols for the toxicological assessments were available in the reviewed safety data sheets.

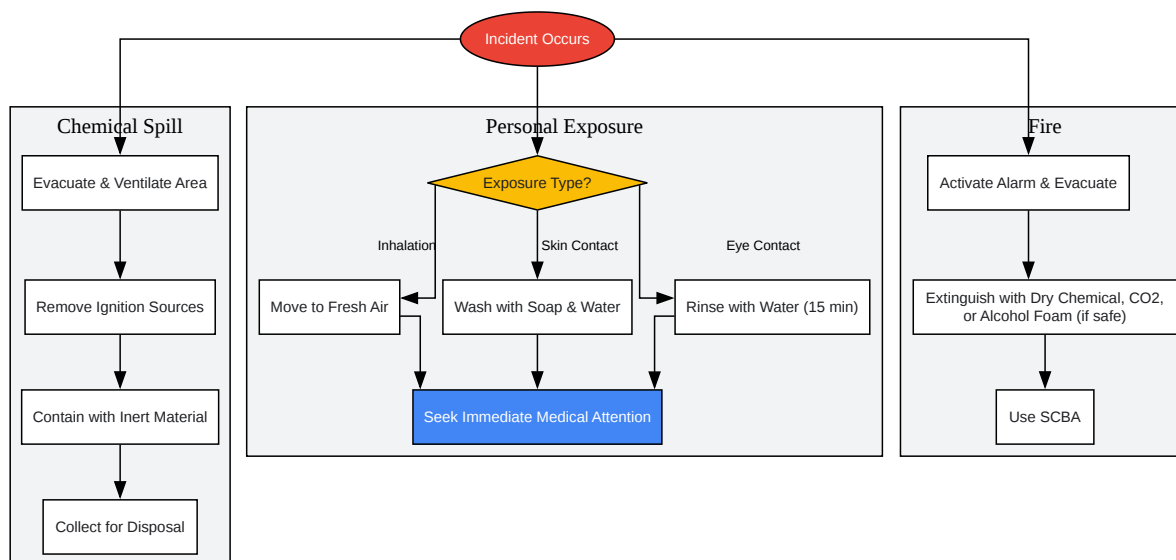
Visual Workflows

The following diagrams illustrate standardized workflows for handling and emergency response involving **2-Chloro-6-methoxypyridine**.



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Caption: Workflow for the safe handling of **2-Chloro-6-methoxypyridine**.



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Caption: Emergency response protocol for incidents involving **2-Chloro-6-methoxypyridine**.

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- To cite this document: BenchChem. [2-Chloro-6-methoxypyridine safety, handling, and storage information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123196#2-chloro-6-methoxypyridine-safety-handling-and-storage-information]

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